

An In-Depth Technical Guide to N-Ethylammelide: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Ethylammelide*

CAS No.: 2630-10-6

Cat. No.: B1196320

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For Researchers, Scientists, and Drug Development Professionals

Foreword

N-Ethylammelide, a derivative of the s-triazine heterocyclic system, represents a class of molecules with significant potential in medicinal chemistry and materials science. The s-triazine scaffold is a privileged structure, known to impart a wide range of biological activities, including anticancer, antiviral, and antimicrobial properties.[1][2][3][4] This guide provides a comprehensive overview of the chemical properties and structure of **N-Ethylammelide**, offering a foundational resource for researchers engaged in the exploration of novel therapeutics and functional materials.

Introduction to N-Ethylammelide

N-Ethylammelide, systematically named 6-(ethylamino)-1,3,5-triazine-2,4(1H,3H)-dione, is a mono-substituted derivative of ammelide.[5] It belongs to the family of 1,3,5-triazines, characterized by a six-membered ring composed of alternating carbon and nitrogen atoms.[6]

The presence of an ethylamino group and two hydroxyl groups (in its tautomeric form) on the triazine ring suggests a molecule with the potential for diverse intermolecular interactions, a key feature for biological activity and material properties.

Physicochemical Properties

While extensive experimental data for **N-Ethylammelide** is not widely published, its fundamental properties can be summarized based on available database information and theoretical calculations.

Property	Value	Source
IUPAC Name	6-(ethylamino)-1,3,5-triazine-2,4(1H,3H)-dione	PubChem[5]
Molecular Formula	C ₅ H ₈ N ₄ O ₂	PubChem[5]
Molecular Weight	156.14 g/mol	PubChem[5]
CAS Number	2630-10-6	PubChem[5]
Appearance	Expected to be a white crystalline solid	General knowledge of related triazines[7]
Melting Point	Data not available	
Solubility	Expected to have limited solubility in water and some organic solvents. Ammelide itself is sparingly soluble in water.[7][8] The ethyl group may slightly increase its lipophilicity.	Inferred from related compounds[7][8]
XLogP3	-0.7	PubChem (Computed)[5]

Molecular Structure and Isomerism

The structure of **N-Ethylammelide** is centered around the s-triazine core. The molecule exhibits tautomerism, existing in equilibrium between the dione and diol forms. This property is

crucial as it influences the molecule's hydrogen bonding capabilities and its potential interactions with biological targets.

```
graph N_Ethylammelide_Structure {
    layout=neato;
    node [shape=plaintext];

    // Define nodes for the triazine ring
    N1 [label="N"];
    C2 [label="C"];
    N3 [label="N"];
    C4 [label="C"];
    N5 [label="N"];
    C6 [label="C"];

    // Define substituent nodes
    O_C2 [label="O"];
    H_N3 [label="H"];
    O_C4 [label="O"];
    H_N5 [label="H"];
    N_C6 [label="N"];
    H_N_C6 [label="H"];
    CH2 [label="CH2"];
    CH3 [label="CH3"];

    // Position nodes
    N1 [pos="0,1!"];
    C2 [pos="0.87,0.5!"];
    N3 [pos="0.87,-0.5!"];
    C4 [pos="0,-1!"];
```

```
N5 [pos="-0.87,-0.5!"];
```

```
C6 [pos="-0.87,0.5!"];
```

```
O_C2 [pos="1.74,0.8!"];
```

```
H_N3 [pos="1.74,-0.8!"];
```

```
O_C4 [pos="0,-1.8!"];
```

```
H_N5 [pos="-1.74,-0.8!"];
```

```
N_C6 [pos="-1.74,0.8!"];
```

```
H_N_C6 [pos="-1.74,1.4!"];
```

```
CH2 [pos="-2.61,0.5!"];
```

```
CH3 [pos="-3.48,0.8!"];
```

```
// Draw edges
```

```
N1 -- C2 [label=""];
```

```
C2 -- N3 [label=""];
```

```
N3 -- C4 [label=""];
```

```
C4 -- N5 [label=""];
```

```
N5 -- C6 [label=""];
```

```
C6 -- N1 [label=""];
```

```
C2 -- O_C2 [style=double];
```

```
N3 -- H_N3;
```

```
C4 -- O_C4 [style=double];
```

```
N5 -- H_N5;
```

```
C6 -- N_C6;
```

```
N_C6 -- H_N_C6;
```

```
N_C6 -- CH2;
```

```
CH2 -- CH3;
```

```
// Add labels for tautomeric form
label = "Dione Tautomer of N-Ethylammelide";
fontcolor="#202124";
}
```

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Sources

- [1. mdpi.com](https://mdpi.com) [mdpi.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Recent Advances in the Biological Activity of s-Triazine Core Compounds - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. Recent biological applications of heterocyclic hybrids containing s -triazine scaffold - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA05953G](#) [pubs.rsc.org]
- [5. N-Ethylammelide | C5H8N4O2 | CID 17514 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [6. grokipedia.com](https://grokipedia.com) [grokipedia.com]
- [7. guidechem.com](https://guidechem.com) [guidechem.com]
- [8. Ammelide - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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